

# Application Note: Flow Cytometry Analysis of Carlumab Binding to Target Cell Lines

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## Compound of Interest

**Compound Name:** Anti-CCL2 (Carlumab)-SPDB-DM4

**Cat. No.:** B10800599

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**Audience:** Researchers, scientists, and drug development professionals.

**Abstract:** This document provides a detailed protocol for the analysis of Carlumab (CNTO 888) binding to its target, the C-C motif chemokine ligand 2 (CCL2), on the surface of target cell lines using flow cytometry. Carlumab is a human monoclonal antibody that neutralizes CCL2, a key chemokine involved in inflammatory responses and the tumor microenvironment.<sup>[1]</sup> By binding to CCL2, Carlumab inhibits its interaction with its receptors, primarily CCR2 and CCR4, thereby impeding the recruitment of monocytes and macrophages.<sup>[1]</sup> This application note outlines the necessary reagents, equipment, and a step-by-step procedure for assessing Carlumab binding, as well as data on its binding affinity.

## Introduction

Carlumab is a fully human IgG1 kappa monoclonal antibody designed to target and neutralize human CCL2, also known as monocyte chemoattractant protein-1 (MCP-1).<sup>[1][2]</sup> CCL2 is a potent chemoattractant for monocytes, memory T cells, and dendritic cells, playing a significant role in the pathogenesis of various inflammatory diseases and cancers.<sup>[3]</sup> While primarily a secreted protein, CCL2 can be anchored to the plasma membrane of cells, particularly

endothelial cells, through glycosaminoglycan side chains of proteoglycans.[3][4] This cell surface-bound CCL2 is critical for mediating the adhesion and migration of leukocytes.

Flow cytometry is a powerful technique to quantify the binding of antibodies to cell surface targets. This application note details a protocol for the detection of Carlumab binding to cell lines endogenously expressing surface-associated CCL2, such as Human Umbilical Vein Endothelial Cells (HUVECs).[5]

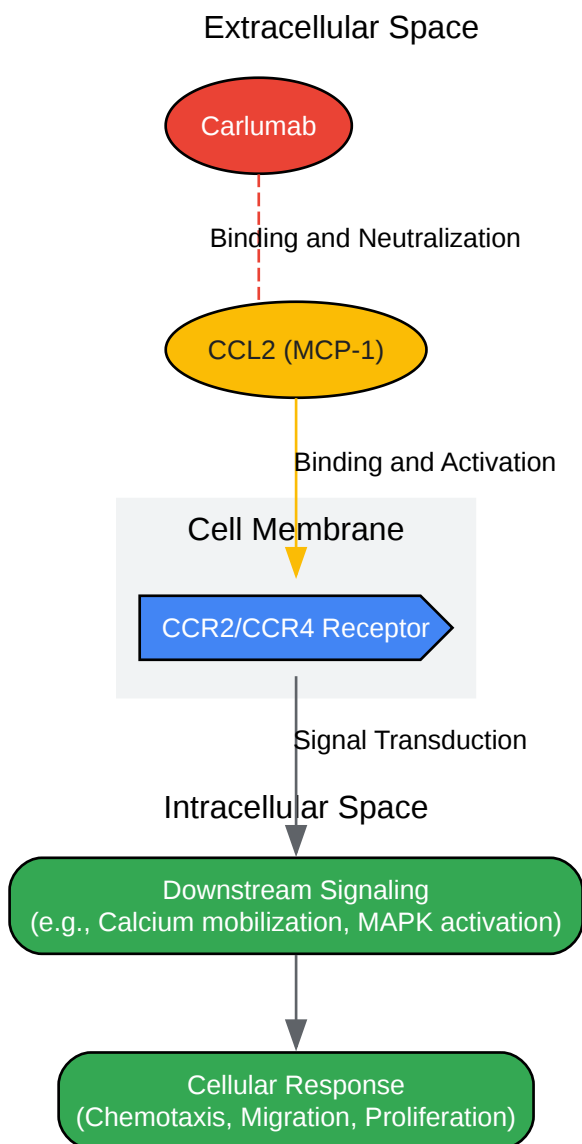
## Data Presentation

**Table 1: Carlumab (CNTO 888) Binding Affinity to Human CCL2**

| Parameter                  | Value      | Method                          | Source |
|----------------------------|------------|---------------------------------|--------|
| Dissociation Constant (KD) | 22 pM      | Surface Plasmon Resonance (SPR) | [6]    |
| Dissociation Constant (KD) | 23 - 38 pM | Surface Plasmon Resonance (SPR) | [1]    |
| Dissociation Constant (KD) | 2.4 nM     | In vivo PK/PD modeling          | [2]    |

## Signaling Pathway

The following diagram illustrates the signaling pathway inhibited by Carlumab.



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Caption: Carlumab binding to CCL2 prevents its interaction with CCR2/CCR4.

## Experimental Protocols

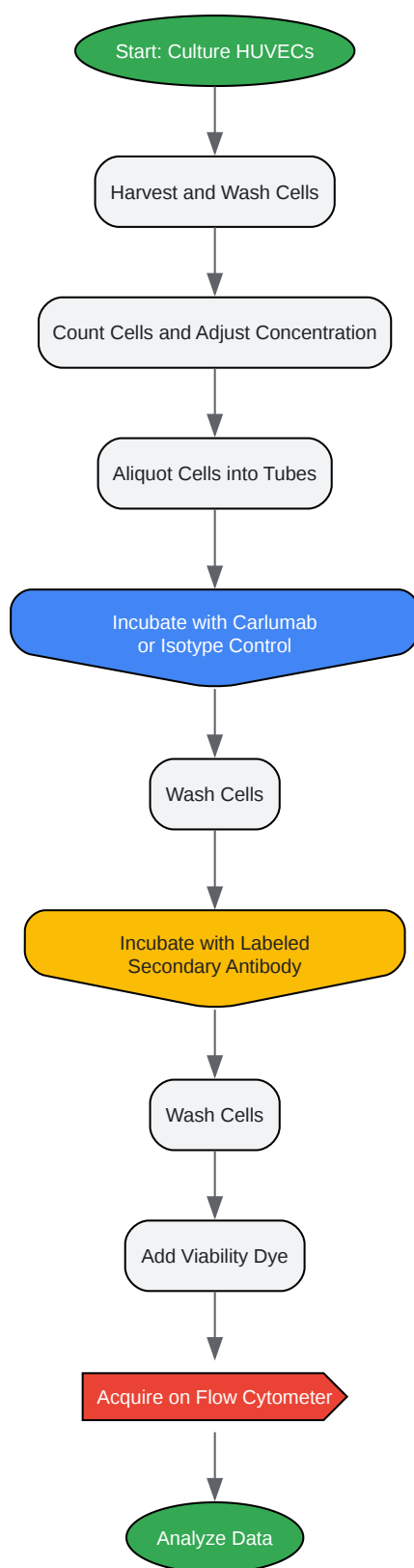
### Flow Cytometry Analysis of Carlumab Binding to HUVECs

This protocol describes the staining of Human Umbilical Vein Endothelial Cells (HUVECs) to detect the binding of Carlumab to cell surface-associated CCL2.

**Materials:**

- Cells: HUVEC cell line (or other suitable cell line with high CCL2 surface expression).
- Antibodies:
  - Carlumab (unconjugated)
  - Fluorescently-labeled secondary antibody against human IgG (e.g., FITC- or Alexa Fluor® 488-conjugated anti-human IgG)
  - Isotype control (human IgG1)
- Reagents:
  - Cell culture medium (e.g., EGM-2)
  - Phosphate-Buffered Saline (PBS)
  - Flow Cytometry Staining Buffer (e.g., PBS with 2% FBS and 0.1% sodium azide)
  - Cell detachment solution (e.g., Accutase or Trypsin-EDTA)
  - Viability dye (e.g., Propidium Iodide or 7-AAD)
- Equipment:
  - Flow cytometer
  - Centrifuge
  - Incubator
  - Hemocytometer or automated cell counter
  - Flow cytometry tubes

**Experimental Workflow:**



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Caption: Workflow for flow cytometry analysis of Carlumab binding.

**Procedure:**

- **Cell Preparation:**
  - Culture HUVECs to 70-80% confluency.
  - Gently detach the cells using a non-enzymatic cell dissociation solution or a brief trypsinization.
  - Wash the cells once with complete culture medium to neutralize the detachment solution.
  - Wash the cells twice with cold Flow Cytometry Staining Buffer by centrifuging at 300-400 x g for 5 minutes at 4°C.
  - Resuspend the cell pellet in Flow Cytometry Staining Buffer and determine the cell concentration and viability.
  - Adjust the cell suspension to a concentration of  $1 \times 10^6$  cells/mL in cold Flow Cytometry Staining Buffer.
- **Staining:**
  - Aliquot 100  $\mu$ L of the cell suspension ( $1 \times 10^5$  cells) into each flow cytometry tube.
  - Add the appropriate concentration of Carlumab to the designated tubes. A titration experiment is recommended to determine the optimal concentration (e.g., starting at 10  $\mu$ g/mL and performing serial dilutions).
  - To a separate tube, add the same concentration of a human IgG1 isotype control.
  - Vortex gently and incubate for 30-60 minutes at 4°C, protected from light.
  - Wash the cells twice with 2 mL of cold Flow Cytometry Staining Buffer, centrifuging at 300-400 x g for 5 minutes at 4°C between washes.
  - Resuspend the cell pellets in 100  $\mu$ L of Flow Cytometry Staining Buffer containing the fluorescently-labeled secondary antibody at its predetermined optimal concentration.

- Vortex gently and incubate for 30 minutes at 4°C, protected from light.
- Wash the cells twice with 2 mL of cold Flow Cytometry Staining Buffer.
- Data Acquisition:
  - Resuspend the final cell pellet in 300-500 µL of Flow Cytometry Staining Buffer.
  - Just before analysis, add a viability dye according to the manufacturer's instructions (e.g., PI or 7-AAD).
  - Acquire the samples on a flow cytometer, collecting a sufficient number of events (e.g., 10,000-50,000 events from the live, single-cell gate).

#### Data Analysis:

- Gate on the live, single-cell population using forward scatter (FSC) and side scatter (SSC) parameters, followed by gating on the viability dye-negative population.
- Analyze the fluorescence intensity of the Carlumab-stained cells compared to the isotype control-stained cells.
- The geometric mean fluorescence intensity (gMFI) can be used to quantify the level of Carlumab binding.

#### Expected Results:

A significant shift in fluorescence intensity is expected for HUVECs stained with Carlumab compared to the isotype control, indicating specific binding of Carlumab to cell surface-associated CCL2. The degree of the shift will depend on the expression level of CCL2 on the HUVECs and the concentration of Carlumab used.

## Conclusion

This application note provides a comprehensive guide for the flow cytometric analysis of Carlumab binding to target cell lines expressing surface-associated CCL2. The provided protocol for HUVECs can be adapted for other cell lines of interest. The quantitative data on Carlumab's binding affinity and the visualization of its mechanism of action and the

experimental workflow offer valuable resources for researchers in immunology, oncology, and drug development.

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## References

- 1. [sciforschenonline.org](https://sciforschenonline.org) [[sciforschenonline.org](https://sciforschenonline.org)]
- 2. Utilizing pharmacokinetics/pharmacodynamics modeling to simultaneously examine free CCL2, total CCL2 and carlumab (CNTO 888) concentration time data - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. CCL2 - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 4. MCP-1 - chemoattractant protein involed in monocyte migration and infiltration | Antibody News: Novus Biologicals [[novusbio.com](https://novusbio.com)]
- 5. Expression of CCR2 by endothelial cells : implications for MCP-1 mediated wound injury repair and In vivo inflammatory activation of endothelium - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Structural basis for high selectivity of anti-CCL2 neutralizing antibody CNTO 888 - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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